

Technical Support Center: Optimizing H3B-120 Concentration for Cell Viability

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Compound of Interest

Compound Name: H3B-120

Cat. No.: B15615361

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the CPS1 inhibitor, **H3B-120**. This guide is designed to address specific issues that may arise during its experimental use, with a focus on optimizing its concentration for cell viability assays.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **H3B-120**?

A1: **H3B-120** is a highly selective, competitive, and allosteric inhibitor of Carbamoyl Phosphate Synthetase 1 (CPS1).^[1] It binds to a previously unknown allosteric pocket on the enzyme, which blocks ATP hydrolysis, the first step in the conversion of ammonia to carbamoyl phosphate.^[1] This inhibition disrupts the urea cycle and pyrimidine biosynthesis, pathways that can be crucial for the growth of certain cancer cells.

Q2: What is the reported IC50 of **H3B-120**?

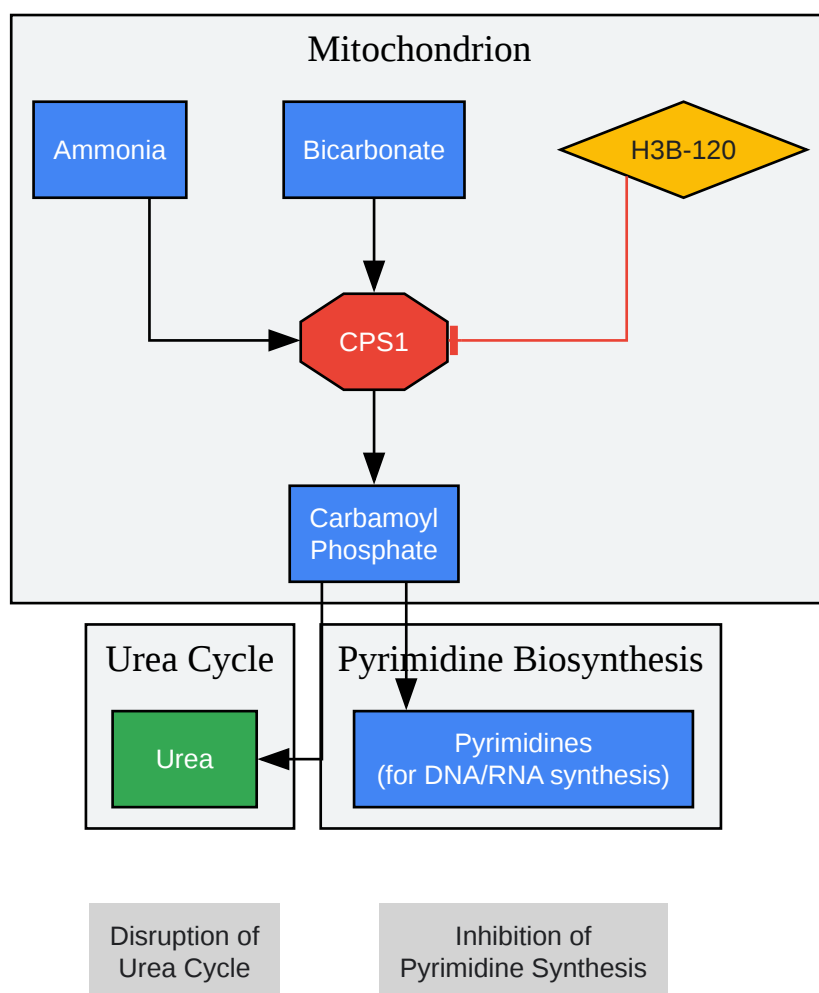
A2: The in vitro IC50 of **H3B-120** for CPS1 is approximately 1.5 μM .^{[1][2][3]} However, the effective concentration for inhibiting cell growth (cellular IC50) can vary significantly depending on the cell line.

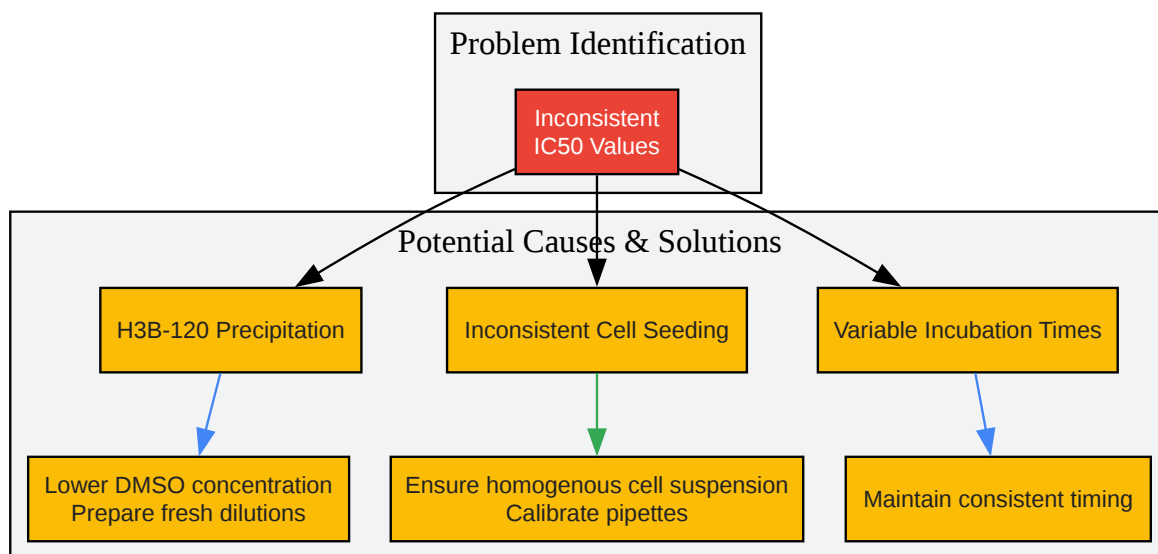
Q3: How do I prepare and store **H3B-120** stock solutions?

A3: **H3B-120** is soluble in DMSO. For in vitro experiments, it is recommended to prepare a stock solution of 10 mM in DMSO.[4] This stock solution should be stored at -20°C or -80°C and is stable for at least one year.[2] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller volumes. When preparing working solutions, dilute the DMSO stock in cell culture medium. Note that moisture-absorbing DMSO can reduce the solubility of **H3B-120**, so it is best to use fresh, anhydrous DMSO.[2]

Q4: What are the key signaling pathways affected by **H3B-120**?

A4: The primary target of **H3B-120** is CPS1, a key enzyme in the urea cycle. By inhibiting CPS1, **H3B-120** disrupts the conversion of ammonia and bicarbonate into carbamoyl phosphate. This has two main downstream effects: a decrease in urea production and a reduction in the pyrimidine pool, which is essential for DNA and RNA synthesis. In some cancer cells, particularly those with LKB1 mutations, CPS1 is upregulated, and these cells become dependent on this pathway for pyrimidine synthesis.





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